

Dienogest-d5 peak resolution improvement

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Compound Focus: **Dienogest-d5**

Cat. No.: S12879305

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Dienogest-d5: Compound Overview

Based on the search results, here is the core information about **Dienogest-d5** that is relevant for researchers:

Property	Description
Chemical Name	Dienogest-d5 [1] [2]
Molecular Formula	$C_{20}H_{20}D_5NO_2$ [1] [2]
Molecular Weight	316.45 g/mol [1]
Primary Application	Deuterium-labeled analog of Dienogest used as an internal standard in analytical and pharmacokinetic research [1] [2].
Analytical Uses	Tracer; internal standard for quantitative analysis by NMR, GC-MS, or LC-MS [1] [2].
Key Feature	Improves accuracy of mass spectrometry and liquid chromatography, enabling precise quantification of Dienogest in biological samples [2].

Frequently Asked Questions

What is Dienogest-d5 and what is its primary role in research?

Dienogest-d5 is a stable, deuterium-labeled isotope of the drug Dienogest. Its principal function in the laboratory is to serve as an **internal standard** for quantitative bioanalysis [2]. When added to samples at a known concentration before processing, it allows scientists to account for losses and variability during sample preparation and analysis. This significantly improves the accuracy and reliability of quantifying native Dienogest using techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) [1] [2].

I cannot find specific protocols for Dienogest-d5. Where should I look?

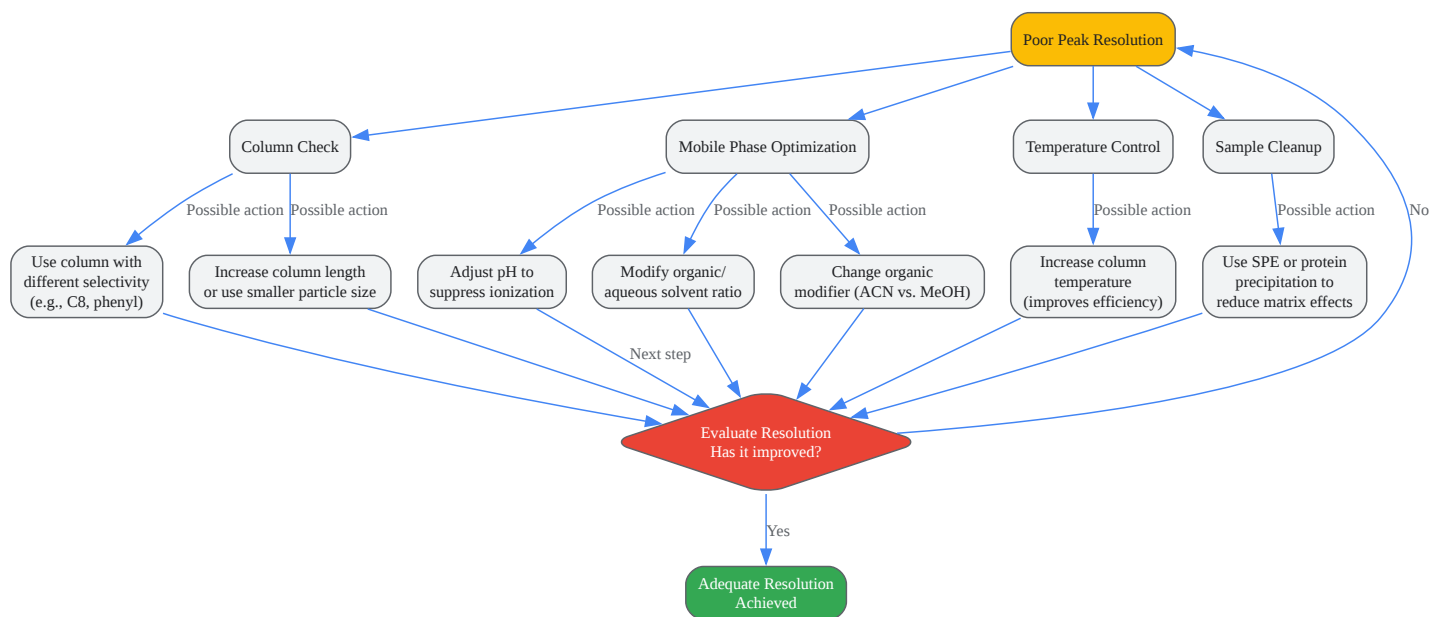
Specific analytical methods for **Dienogest-d5** are often found in the **scientific literature** rather than general chemical databases. I suggest you:

- Search for "**Dienogest bioanalysis**," "**Dienogest LC-MS**," or "**Dienogest pharmacokinetics**" in academic databases like PubMed or Google Scholar. Research papers detailing the quantification of Dienogest in plasma, serum, or other matrices will almost certainly describe the use of **Dienogest-d5** as an internal standard and include full methodological details.
- Consult the **official product documentation** from certified chemical suppliers, which may contain or cite analytical methods.

General Guidance on HPLC Peak Resolution

While the search results lacked specific methods for **Dienogest-d5**, one source [3] discusses a general challenge in HPLC method development and transfer: the difficulty in reproducing relative retention times across different laboratory setups. This highlights that peak resolution issues can be instrumentation-dependent.

The following diagram outlines a general troubleshooting workflow you can apply to improve peak resolution for analytical compounds like **Dienogest-d5**.



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The most effective approach to resolving peak issues is to systematically adjust one parameter at a time, starting with the mobile phase composition and pH, which often have the greatest impact.

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References

1. Dienogest-d5 (STS 557-d5) | Stable Isotope [medchemexpress.com]
2. Dienogest-D5 [veeprho.com]
3. A simple method for HPLC retention time prediction [cmjournal.biomedcentral.com]

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